

furfuryl mercaptan odor threshold comparison

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Compound Focus: Furfuryl mercaptan

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Odor Threshold Data

The core odor threshold data for **Furfuryl Mercaptan** (2-Furfurylthiol or 2-FFT) from scientific literature is summarized in the table below.

Medium / Context	Odor Threshold	Key Findings & Context	Source Type
Water	0.005 ppb (parts per billion) [a]	-	Online Perfumer Community [1]
Hydroalcoholic Solution (as in Baijiu)	0.1 µg/L (micrograms per liter) [b]	-	Peer-Reviewed Review [2]
In 60% ABV Ethanol	1400x higher than in water [c]	Odor threshold significantly increases with ethanol concentration.	Primary Research [3]
Compared to Homologs	Lowest among 46 tested compounds [d]	Moving the thiol group or elongating the carbon chain increased the threshold and changed the odor quality.	Primary Research [4]

Notes on Data:

- [a] This value of **0.005 ppb** highlights the extreme potency of **furfuryl mercaptan** and aligns with handling recommendations to use dilutions of 1% or even 0.005% in perfumery [1] [5].
- [b] **0.1 µg/L** is equivalent to **0.1 ppb**, which is consistent with the community-reported value when considering different measurement contexts.
- [c] This finding from a 2025 study illustrates the profound impact of the matrix. The study found thresholds of 40 compounds increased by 2 to 692 times in 60% ethanol compared to water [3].
- [d] The 2018 study concluded that the specific structure of **furfuryl mercaptan** is optimal for its characteristic coffee-like scent and low threshold [4].

Experimental Protocols for Odor Threshold Measurement

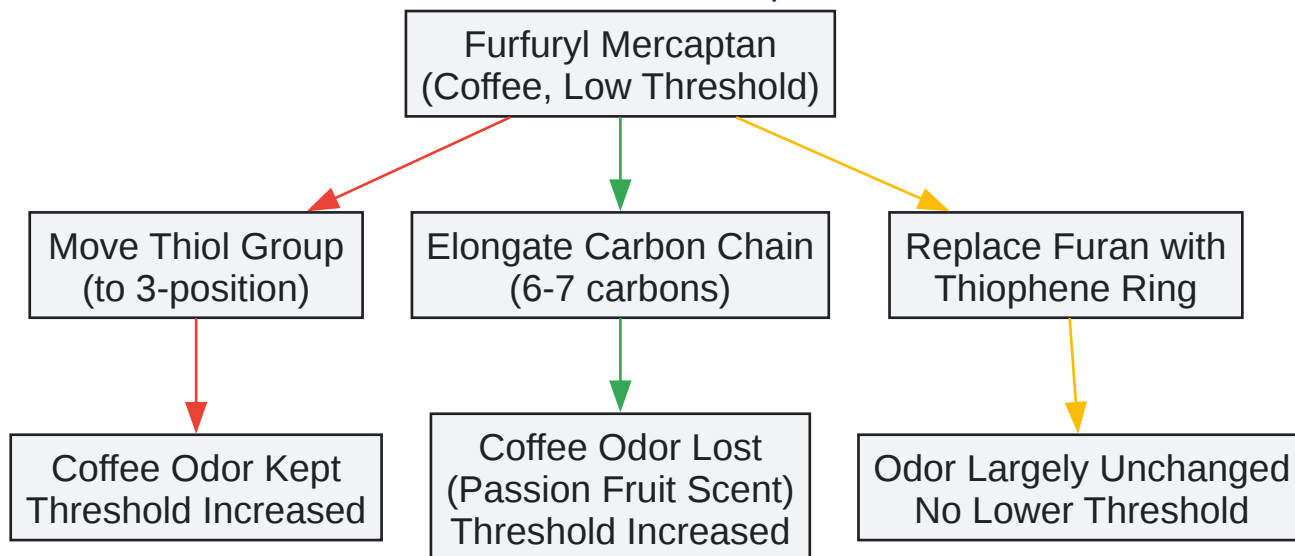
The quantitative data in the table above are typically determined through controlled sensory evaluation protocols. Here are the details of a key methodology cited.

- **Protocol Name:** **Three-Alternative Forced-Choice (3-AFC) Test** [3].
- **Objective:** To determine the minimum concentration of a compound at which it can be reliably detected by the human sense of smell.
- **Procedure:**
 - **Sample Preparation:** A series of solutions with geometrically increasing concentrations of the target odorant (e.g., **furfuryl mercaptan**) are prepared in a defined medium (e.g., water, or ethanol-water solutions).
 - **Presentation:** In each test, a panelist is presented with three samples: one containing the odorant and two blanks (the pure medium).
 - **Forced Choice:** The panelist must identify which sample is different, even if the difference is not clear.
 - **Threshold Calculation:** The detection threshold for an individual is typically defined as the concentration at which they can make a correct identification in a pre-defined proportion of trials (e.g., 2 out of 3 consecutive tests). The group threshold is then calculated from individual data.
- **Context:** This method was used in the 2025 study to systematically measure how ethanol concentration (20%-60% ABV) affects the thresholds of 40 aroma compounds [3].

Structural Analogs and Odor Correlation

Research into homologous series provides insight into how molecular structure dictates odor properties.

Structural Modifications Impact on Odor



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A 2018 study synthesized and tested 46 heterocyclic mercaptans and thio ethers to explore structure-odor relationships [4]. The key findings were:

- **Optimal Structure:** The structure of **furfuryl mercaptan** itself is the most potent. None of the synthesized homologs exhibited a lower odor threshold [4].
- **Sensitivity to Modification:** Even slight changes, such as moving the thiol group from the 2- to the 3-position on the furan ring, resulted in a higher (worse) odor threshold, though the coffee-like character was maintained [4].
- **Radical Changes:** Separating the thiol group from the ring by a longer carbon chain (6-7 atoms) caused a complete loss of the coffee odor, replacing it with a passion fruit-like scent and a significantly higher threshold [4].

Key Takeaways for Researchers

- **Extreme Potency Dictates Handling:** The exceptionally low odor threshold necessitates working with **high dilutions** (e.g., 1% or 0.005%) in laboratory settings to avoid olfactory fatigue and contamination of the workspace [1] [5].
- **Matrix Effects are Critical:** The medium in which **furfuryl mercaptan** is present drastically alters its perceived intensity. **Ethanol** is a major suppressing factor, a crucial consideration for applications in beverages like Baijiu [3].
- **Structure is Highly Specialized:** Its specific molecular configuration is uniquely tuned for potency and character. Minor structural modifications generally reduce potency or alter the odor profile, which

is valuable information for designing novel analogs [4].

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